One-Pot Synthesis of Substituted 4-Aminocyclohexanones: Application Notes and Protocols

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Compound of Interest

Compound Name:	*4-(Dimethylamino)cyclohexanone*
CAS No.:	*40594-34-1*
Cat. No.:	*B1313097*

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These application notes provide detailed protocols for the one-pot synthesis of substituted 4-aminocyclohexanones, key intermediates in the development of novel therapeutics. The methodologies presented encompass both biocatalytic and traditional chemical approaches, offering flexibility in substrate scope and stereochemical control.

Introduction

Substituted 4-aminocyclohexanones are valuable building blocks in medicinal chemistry, serving as precursors for a variety of biologically active molecules. Their rigid cyclohexane scaffold allows for the precise spatial orientation of functional groups, making them ideal for probing receptor binding pockets. One-pot synthesis of these compounds is highly desirable as it reduces the number of purification steps, saving time and resources. This document outlines two primary one-pot strategies: a chemoenzymatic cascade using a ketoreductase (KRED) and

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an amine transaminase (ATA) for the synthesis of chiral 4-aminocyclohexanones from 1,4-cyclohexanedione, and a chemical method for the synthesis of N-aryl-substituted analogs.

Data Presentation

The following table summarizes quantitative data for the one-pot synthesis of 4-aminocyclohexanones and their derivatives under various conditions.

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Entry	Starting Material	Method	Key Reagents/ Enzymes	Product	Yield (%)	Diastereomeric Ratio (dr)	Reaction Time (h)	Temperature (°C)	pH	Reference
1	1,4-Cyclohexanedione	Enzymatic Cascade	LK-KRED, ATA-3FCR-4M	cis-4-Aminocyclohexanol	>93	>98:2 (cis:trans)	12	30	7.0	[1][2]
2	1,4-Cyclohexanedione	Enzymatic Cascade	RR-KRED, ATA-255-1M	trans-4-Aminocyclohexanol	>93	>98:2 (trans:cis)	12	30	8.0	[1][2]
3	1,4-Cyclohexanedione Ketal	Grignard Reaction	m-Hydroxyphenylmagnesium bromide (THP ether), Dimethylamine, NaCN	m-Hydroxy-4-(dimethylamino)phenylcyclohexanone	Not specified	Not applicable	Not specified	Not specified	Not applicable	[3]

*Note: In the enzymatic cascade, 4-aminocyclohexanone is a key intermediate that is further reduced in situ to the corresponding alcohol. The conditions are optimized for the formation of

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the final alcohol product.

Experimental Protocols

One-Pot Enzymatic Synthesis of cis-4-Aminocyclohexanol via a 4-Aminocyclohexanone Intermediate

This protocol is adapted from the work of Sviatenko et al. and describes a cascade reaction starting from 1,4-cyclohexanedione.[1][2]

Materials:

- 1,4-Cyclohexanedione
- Ketoreductase from Lactobacillus kefir (LK-KRED)
- Amine transaminase (ATA-3FCR-4M)
- NAD(P)+
- Isopropanol
- Sodium phosphate buffer (50 mM, pH 7.0)
- Amine donor (e.g., isopropylamine)
- Pyridoxal 5'-phosphate (PLP)

Procedure:

- In a reaction vessel, prepare a solution of 1,4-cyclohexanedione (50 mM) in 50 mM sodium phosphate buffer (pH 7.0).
- Add NAD(P)+ to a final concentration of 1.0 mM and isopropanol to a final concentration of 100 mM.
- Add the amine donor (e.g., isopropylamine, 1 M) and PLP (1 mM).

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- Initiate the reaction by adding the ketoreductase (LK-KRED, e.g., 0.1 mg/mL) and the amine transaminase (ATA-3FCR-4M).
- Incubate the reaction mixture at 30°C with agitation (e.g., 700 rpm) for 12 hours.
- The reaction progress, including the formation of the intermediate 4-aminocyclohexanone and the final 4-aminocyclohexanol product, can be monitored by gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Synthesis of m-Hydroxy-4-(dimethylamino)phenylcyclohexanone

This protocol is based on the synthesis of 4-aryl-4-aminocyclohexanones described by Lednicer et al.[3]

Materials:

- 1,4-Cyclohexanedione monoethylene ketal
- Dimethylamine
- Sodium cyanide
- m-Hydroxyphenylmagnesium bromide (prepared from m-bromophenol protected as its tetrahydropyranyl (THP) ether and magnesium)
- Tetrahydrofuran (THF)
- Hydrochloric acid

Procedure:

- Formation of the α-aminonitrile: To a solution of 1,4-cyclohexanedione monoethylene ketal in a suitable solvent, add dimethylamine followed by sodium cyanide to form the corresponding α-aminonitrile.
- Grignard Reaction: In a separate flask, prepare the Grignard reagent from the THP ether of m-bromophenol and magnesium turnings in anhydrous THF.

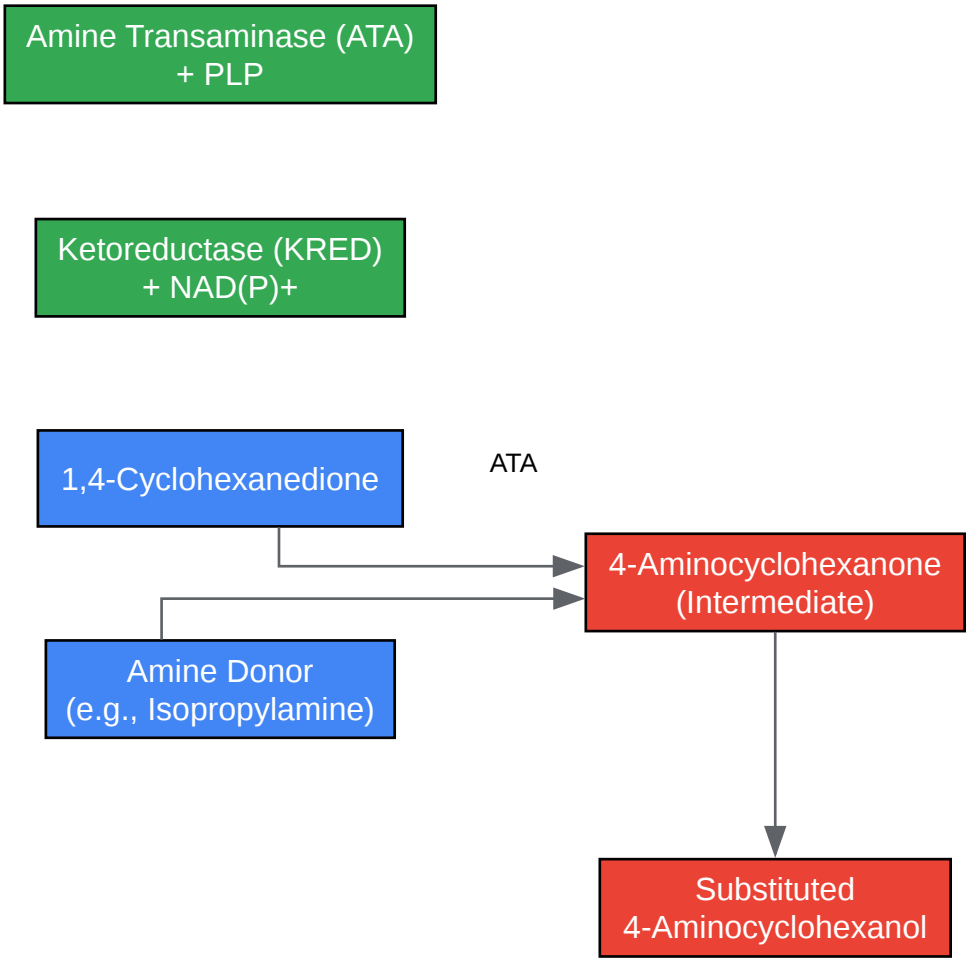
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- Add the α-aminonitrile solution dropwise to the Grignard reagent at room temperature.
- Stir the reaction mixture for several hours.
- Hydrolysis and Deprotection: Quench the reaction with a saturated aqueous solution of ammonium chloride. Acidify the mixture with hydrochloric acid to hydrolyze the ketal and the THP protecting group.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield the desired m-hydroxy-4-(dimethylamino)phenylcyclohexanone.

Visualizations

Signaling Pathways and Experimental Workflows

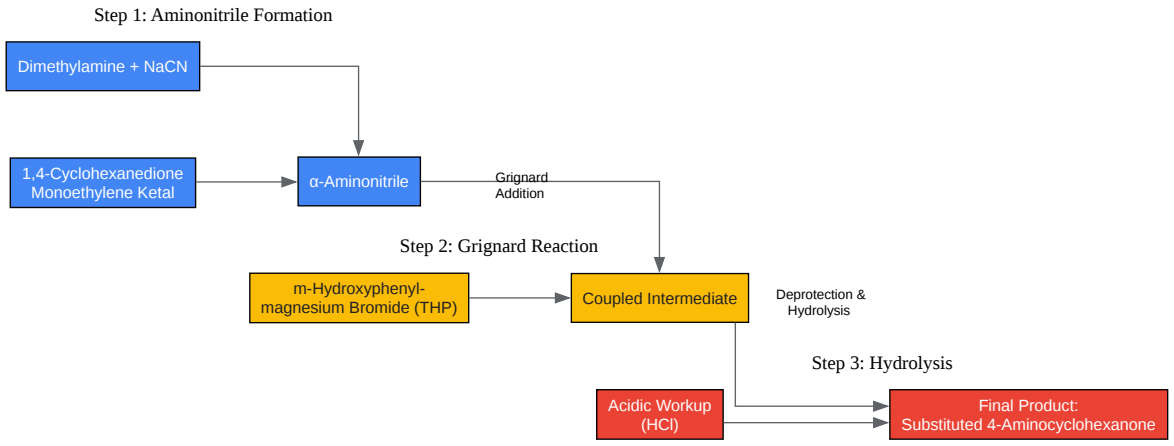
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Caption: Workflow for the one-pot enzymatic synthesis.

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Caption: Workflow for chemical synthesis of N-aryl 4-aminocyclohexanones.

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- 3. 4-aryl-4-aminocyclohexanones and their derivatives, a novel class of analgesics. 3. m-Hydroxyphenyl derivates - PubMed [pubmed.ncbi.nlm.nih.gov]
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